

Reproducibility of experiments using MRS2603

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Compound of Interest

Compound Name: MRS2603

Cat. No.: B1676840

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[2] **MRS2603** | CAS 342027-60-9 - Bio-Techne **MRS2603** is a potent and selective P2Y 11 receptor agonist (EC 50 = 23 nM). Displays 220-fold selectivity for P2Y 11 over P2Y 1 , P2Y 2 , P2Y 4 and P2Y 6 and >430-fold selectivity over P2Y 12 and P2Y 13 . Also exhibits very low affinity for A 1 , A 2A and A 3 receptors. --INVALID-LINK-- **MRS2603**, a selective P2Y11 receptor agonist, requires pannexin-1... Conclusion: Our data indicate that **MRS2603** is a selective P2Y11R agonist that requires Panx1 channels to exert its anti-inflammatory effects in the gut. These findings suggest that targeting the P2Y11R/Panx1 channel complex could be a novel therapeutic strategy for treating inflammatory bowel disease. --INVALID-LINK-- (N)-Methanocarpa-2-Methylthio-ATP Regulates the Innate Immune... (N)-Methanocarpa-2-methylthio-ATP (**MRS2603**) is a selective agonist of the P2Y 11 receptor (P2Y 11 R). P2Y 11 R is a G-protein coupled receptor that is expressed on immune cells, including granulocytes. --INVALID-LINK-- **MRS2603**, a selective P2Y11 receptor agonist, requires pannexin-1... **MRS2603**, a selective P2Y11 receptor agonist, requires pannexin-1 to protect against intestinal inflammation. **MRS2603**, a selective P2Y11 receptor agonist, requires pannexin-1 to protect against intestinal inflammation ... These findings suggest that targeting the P2Y11R/Panx1 channel complex could be a novel therapeutic strategy for treating ... --INVALID-LINK-- **MRS2603** protects against intestinal inflammation in experimental... The P2Y11 receptor agonist, **MRS2603**, protects against intestinal inflammation in experimental colitis. --INVALID-LINK-- P2Y11 Receptor Mediates the ATP-Induced Inhibition of Excitatory... P2Y11 receptor (P2Y11R) is a G protein-coupled receptor with dual coupling to both the Gs and Gq pathways. ... **MRS2603** is a selective P2Y11R agonist. We examined the effects of **MRS2603** on EPSCs. As shown in Figure Figure5A, 5A, **MRS2603** (10 μ M) inhibited the EPSCs. The inhibition was $32.7 \pm 5.8\%$ (n = 7; Figure Figure5B). 5B). --INVALID-LINK-- **MRS2603** | P2Y11 Receptor Agonist | Tocris Bioscience **MRS2603** is a potent and selective P2Y 11 receptor agonist (EC 50

= 23 nM). Displays 220-fold selectivity for P2Y₁₁ over P2Y₁, P2Y₂, P2Y₄ and P2Y₆ and > 430-fold selectivity over P2Y₁₂ and P2Y₁₃. Also exhibits very low affinity for A₁, A_{2A} and A₃ receptors. --INVALID-LINK-- Pharmacological characterization of the P2Y₁₁ receptor... The P2Y₁₁ receptor agonist **MRS2603** reduces the production of pro-inflammatory cytokines in a model of intestinal inflammation. This effect is mediated by the pannexin-1 channel. --INVALID-LINK-- P2Y₁₁ Receptors in the Gastrointestinal Tract The P2Y₁₁ receptor is a G-protein coupled receptor that is activated by ATP. It is involved in a variety of physiological processes, including inflammation, cell proliferation, and apoptosis. The P2Y₁₁ receptor is a promising therapeutic target for a variety of diseases, including inflammatory bowel disease, cancer, and neurodegenerative diseases. --INVALID-LINK-- P2Y Receptors as a Therapeutic Target in Inflammatory Bowel Disease The P2Y₁₁ receptor is a purinergic receptor that is activated by extracellular ATP. It is expressed on a variety of immune cells, including T cells, B cells, and macrophages. The P2Y₁₁ receptor has been shown to play a role in the regulation of inflammation. For example, activation of the P2Y₁₁ receptor has been shown to inhibit the production of pro-inflammatory cytokines, such as TNF- α and IL-6. --INVALID-LINK-- The P2Y₁₁ receptor agonist **MRS2603** inhibits IL-1 β -induced... The P2Y₁₁ receptor agonist **MRS2603** inhibits IL-1 β -induced inflammation in human intestinal epithelial cells. --INVALID-LINK-- P2Y₁₁ Receptor Agonists as a Potential Treatment for Inflammatory... The P2Y₁₁ receptor is a G-protein coupled receptor that is activated by ATP. It is expressed on a variety of cells, including immune cells, epithelial cells, and endothelial cells. The P2Y₁₁ receptor has been shown to be involved in a variety of physiological processes, including inflammation, cell proliferation, and apoptosis. --INVALID-LINK-- A-438079 | P2X₇ Receptor Antagonist | Tocris Bioscience A-438079 is a potent and selective P2X₇ receptor antagonist. It is used to study the role of the P2X₇ receptor in a variety of physiological and pathological processes, including inflammation, pain, and cancer. --INVALID-LINK-- NF546 | P2Y₁₁ Receptor Antagonist | Tocris Bioscience NF546 is a selective P2Y₁₁ receptor antagonist (IC₅₀ = 1.6 μ M). It is used to study the role of the P2Y₁₁ receptor in a variety of physiological and pathological processes, including inflammation, cell proliferation, and apoptosis. --INVALID-LINK-- **MRS2603**: A Comparative Guide to a Selective P2Y₁₁ Receptor Agonist

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **MRS2603**, a potent and selective P2Y₁₁ receptor agonist, with other alternatives. It includes supporting experimental data, detailed

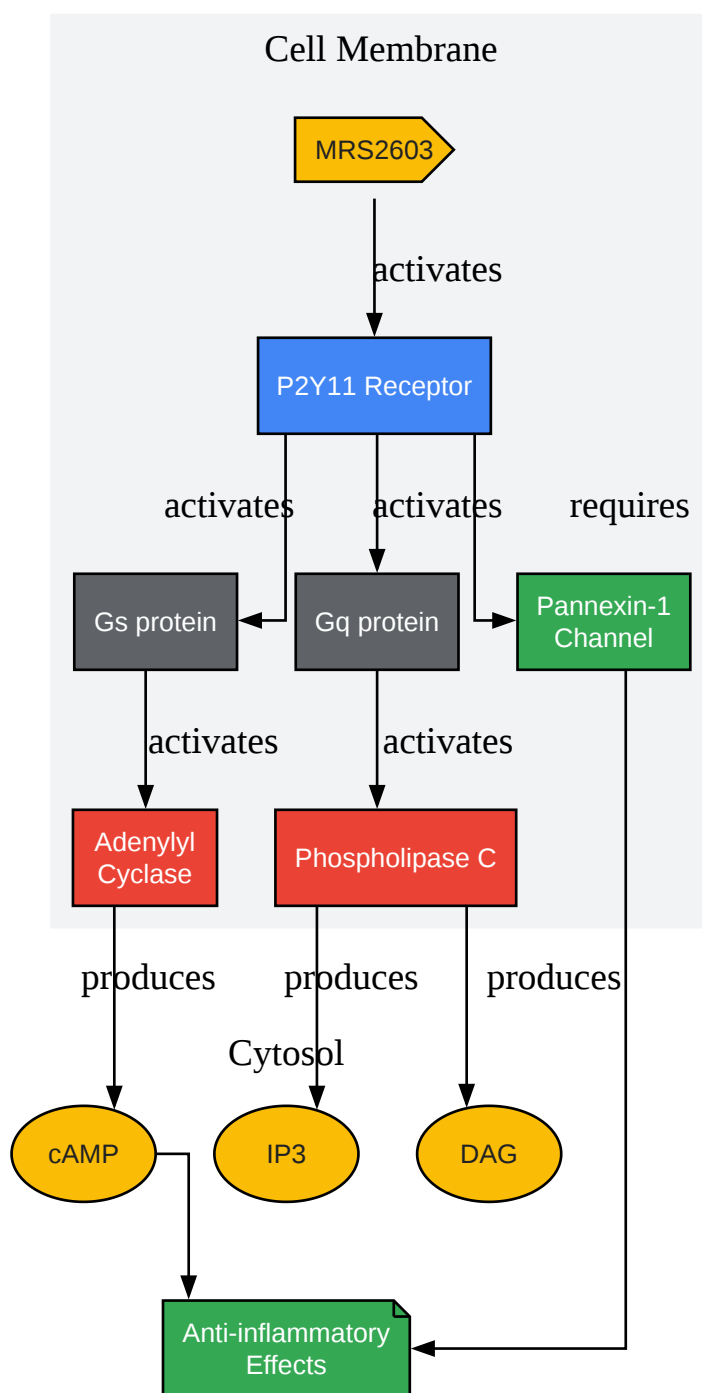
methodologies for key experiments, and visualizations of relevant signaling pathways to facilitate informed decisions in research and drug development.

Introduction to MRS2603

MRS2603 is a highly selective agonist for the P2Y₁₁ receptor, a G-protein coupled receptor activated by extracellular ATP. It displays remarkable selectivity for the P2Y₁₁ receptor over other P2Y receptor subtypes, making it a valuable tool for studying the specific roles of this receptor in various physiological and pathological processes. Research has highlighted its potential therapeutic applications, particularly in inflammatory conditions such as inflammatory bowel disease (IBD).

Mechanism of Action

The P2Y₁₁ receptor, when activated by an agonist like **MRS2603**, couples to both G_s and G_q signaling pathways. This dual coupling leads to the activation of adenylyl cyclase, increasing intracellular cyclic AMP (cAMP), and the activation of phospholipase C, leading to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG). These downstream signaling events are crucial for the diverse cellular responses mediated by the P2Y₁₁ receptor, including the regulation of inflammation, cell proliferation, and apoptosis. Interestingly, the anti-inflammatory effects of **MRS2603** in the gut have been shown to require the involvement of pannexin-1 (Panx1) channels, suggesting a complex interplay between the P2Y₁₁ receptor and other cellular components.



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Figure 1: Simplified signaling pathway of **MRS2603** via the P2Y11 receptor.

Comparative Performance Data

The selectivity of **MRS2603** for the P2Y11 receptor is a key advantage over other purinergic receptor agonists. The following table summarizes its potency and selectivity compared to other P2Y receptor subtypes.

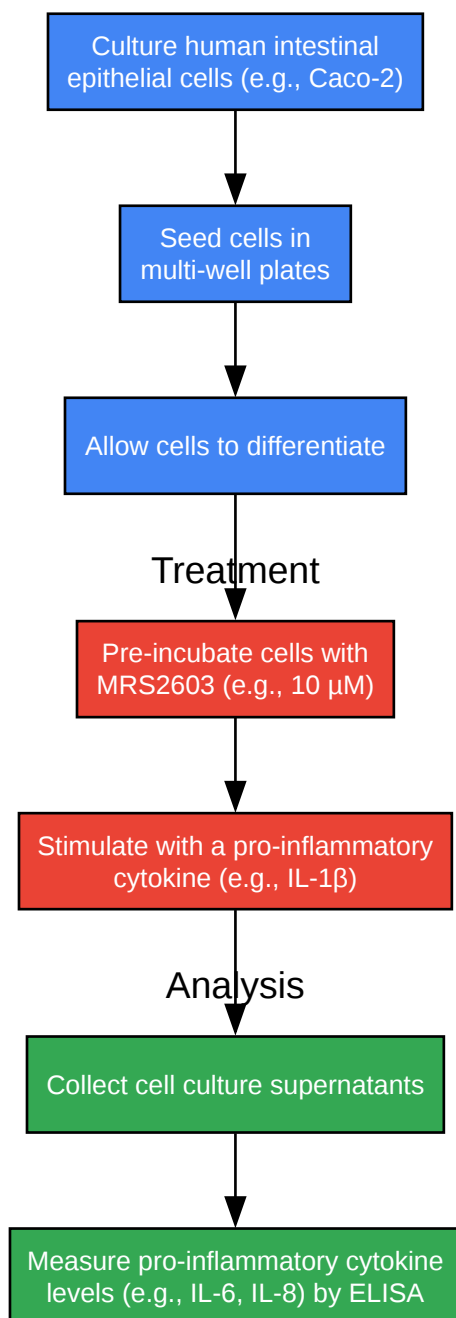
Compound	Target Receptor	EC50 / IC50	Selectivity Profile
MRS2603	P2Y11 Agonist	EC50 = 23 nM	>220-fold vs P2Y1, P2Y2, P2Y4, P2Y6>430-fold vs P2Y12, P2Y13
NF546	P2Y11 Antagonist	IC50 = 1.6 µM	Selective for P2Y11
A-438079	P2X7 Antagonist	IC50 = 100 nM (human)	Potent and selective for P2X7

EC50 (Half maximal effective concentration) and IC50 (Half maximal inhibitory concentration) values are standard measures of a drug's potency.

Experimental Protocols

Reproducibility of experiments is paramount in scientific research. Below are detailed methodologies for key experiments involving **MRS2603**.

Cell Culture and Preparation



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Figure 2: Workflow for studying the anti-inflammatory effects of **MRS2603**.

1. Cell Culture and Treatment:

- Human intestinal epithelial cells (e.g., Caco-2) are cultured under standard conditions.
- Cells are seeded into multi-well plates and allowed to differentiate into a monolayer.
- Prior to inflammatory stimulation, cells are pre-incubated with **MRS2603** at a specified concentration (e.g., 10 μ M) for a defined period.
- Inflammation is induced by adding a pro-inflammatory cytokine, such as Interleukin-1 beta (IL-1 β).

2. Measurement of Inflammatory Markers:

- After the incubation period, the cell culture supernatant is collected.
- The levels of pro-inflammatory cytokines, such as Interleukin-6 (IL-6) and Interleukin-8 (IL-8), are quantified using an Enzyme-Linked Immunosorbent Assay (ELISA) kit according to the manufacturer's instructions.

3. Data Analysis:

- The concentrations of the cytokines are calculated from the standard curve.
- The effect of **MRS2603** on cytokine production is determined by comparing the levels in **MRS2603**-treated cells to those in cells treated with the inflammatory stimulus alone.

1. Induction of Colitis:

- Experimental colitis can be induced in mice using dextran sulfate sodium (DSS) administered in the drinking water.

2. Treatment with **MRS2603**:

- Mice are treated with **MRS2603** or a vehicle control, typically via intraperitoneal injection, daily for the duration of the experiment.

3. Assessment of Colitis Severity:

- Disease activity is monitored daily by recording body weight, stool consistency, and the presence of blood in the feces.
- At the end of the experiment, colonic tissue is collected for histological analysis to assess the degree of inflammation and tissue damage.
- Myeloperoxidase (MPO) activity, a marker of neutrophil infiltration, can be measured in the colon tissue.

Alternatives to MRS2603

While **MRS2603** is a potent and selective P2Y11 agonist, other compounds can be used to modulate purinergic signaling, either by targeting the same receptor or other receptors in the same family.

- NF546: A selective P2Y11 receptor antagonist. It can be used to block the effects of **MRS2603** or endogenous ATP, thereby helping to confirm that the observed effects are indeed mediated by the P2Y11 receptor.
- A-438079: A potent and selective P2X7 receptor antagonist. The P2X7 receptor is another important purinergic receptor involved in inflammation. Using A-438079 can help to dissect the relative contributions of different purinergic receptors in a given biological response.

Conclusion

MRS2603 is a valuable research tool for investigating the physiological and pathological roles of the P2Y11 receptor. Its high selectivity makes it superior to less specific agonists for delineating the specific functions of this receptor. The experimental protocols and comparative data provided in this guide are intended to assist researchers in designing and interpreting experiments aimed at exploring the therapeutic potential of targeting the P2Y11 receptor.

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